

# Proper Disposal and Safe Handling of NCT-501

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## Compound of Interest

Compound Name: Nct-501

Cat. No.: B609501

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the ALDH1A1 inhibitor, **NCT-501**, focusing on its proper disposal procedures.

## Chemical and Physical Properties

A summary of the key properties of **NCT-501** and its hydrochloride salt is presented below. This information is crucial for understanding the compound's characteristics and for safe handling.

Property	NCT-501	NCT-501 hydrochloride
Molecular Formula	$C_{21}H_{32}N_6O_3$ <a href="#">[1]</a> <a href="#">[2]</a>	$C_{21}H_{32}N_6O_3 \cdot HCl$ <a href="#">[3]</a>
Molecular Weight	416.52 g/mol <a href="#">[1]</a> <a href="#">[4]</a>	452.98 g/mol <a href="#">[3]</a>
Purity	$\geq 98\%$ <a href="#">[2]</a>	$\geq 98\%$ <a href="#">[3]</a>
Appearance	Crystalline solid <a href="#">[2]</a>	Not specified
Storage Temperature	$-20^{\circ}C$ <a href="#">[2]</a>	$-20^{\circ}C$ <a href="#">[3]</a>
Solubility	DMSO: 1 mg/mL <a href="#">[2]</a> DMF: 1 mg/mL <a href="#">[2]</a> DMSO:PBS (pH 7.2) (1:5): 0.17 mg/mL <a href="#">[2]</a> Water: Insoluble <a href="#">[4]</a>	Water: 100 mM <a href="#">[3]</a> DMSO: 100 mM <a href="#">[3]</a> Ethanol: 20 mg/mL <a href="#">[5]</a> DMF: 30 mg/mL <a href="#">[5]</a> PBS (pH 7.2): 10 mg/mL <a href="#">[5]</a>
CAS Number	1802088-50-1 <a href="#">[2]</a> <a href="#">[6]</a>	2080306-22-3 <a href="#">[3]</a>

## Disposal Procedures

The primary directive for the disposal of **NCT-501** is to adhere to local and institutional regulations. The compound should be disposed of through an approved waste disposal plant.

[1]

Step-by-Step Guidance for Disposal:

- **Consult Institutional Guidelines:** Before initiating any disposal procedures, consult your institution's Environmental Health and Safety (EHS) department for specific protocols regarding chemical waste.
- **Waste Collection:**
  - Collect waste **NCT-501**, including any contaminated materials (e.g., pipette tips, gloves, absorbent pads), in a designated and properly labeled hazardous waste container.
  - For solutions, absorb them with a finely-powdered liquid-binding material such as diatomite or universal binders before placing them in the waste container.[1]
- **Container Labeling:** Clearly label the waste container with the chemical name ("**NCT-501**"), concentration, and any other required hazard information as per your institution's policy.
- **Storage Pending Disposal:** Store the sealed waste container in a cool, well-ventilated area, away from direct sunlight and sources of ignition, until it is collected by your institution's hazardous waste management service.[1]
- **Surface Decontamination:** Decontaminate any surfaces or equipment that have come into contact with **NCT-501** by scrubbing with alcohol.[1] Dispose of the cleaning materials as hazardous waste.

## Handling and Safety Precautions

Proper handling is critical to minimize exposure and ensure a safe laboratory environment.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **NCT-501**.

- Ventilation: Use **NCT-501** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[\[1\]](#)
- Avoid Contact: Avoid contact with skin and eyes.[\[1\]](#) In case of contact, follow the first aid measures outlined below.
- Handling Practices: Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash your hands thoroughly after handling.[\[1\]](#)

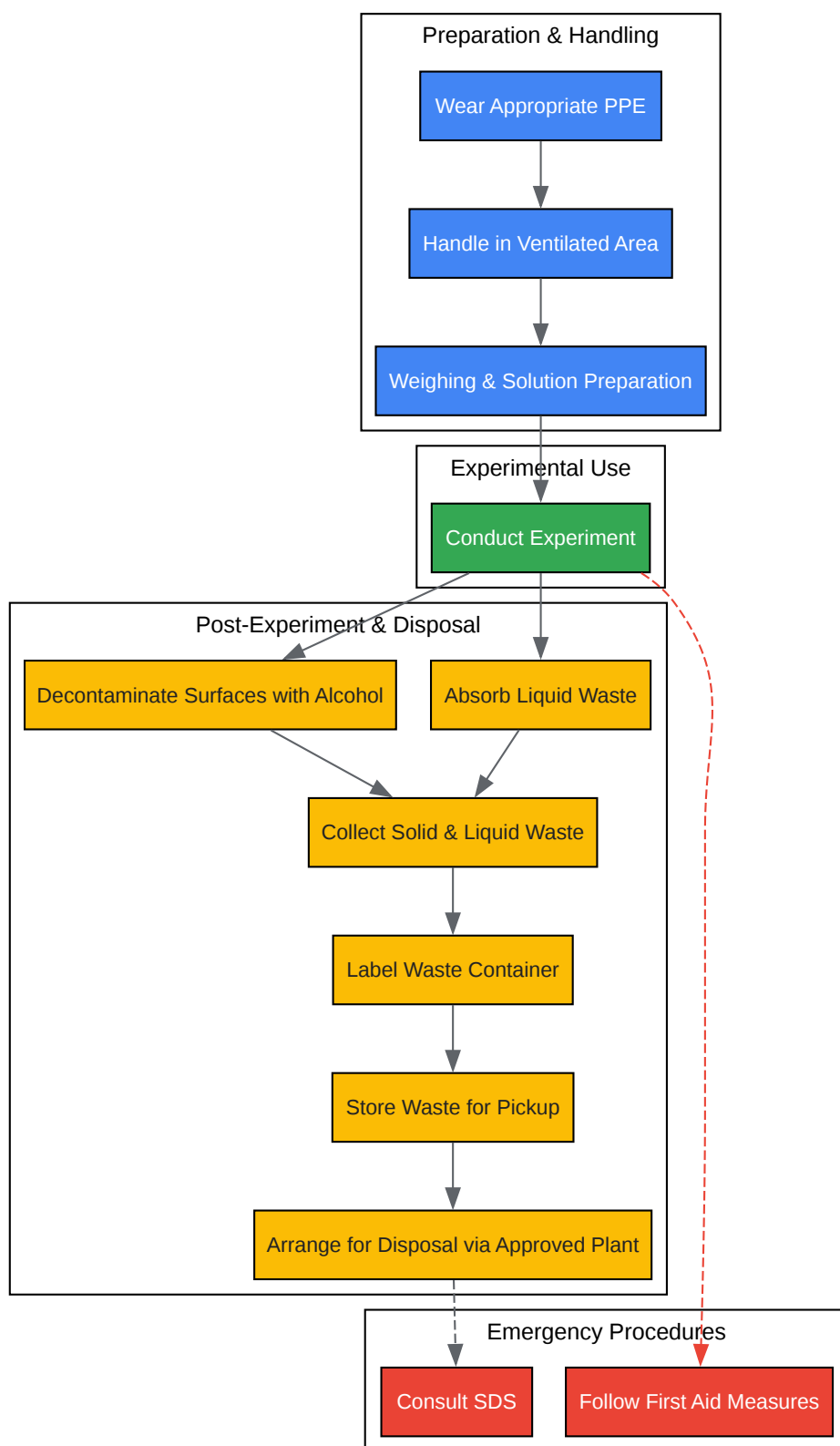
## First Aid Measures

In the event of accidental exposure, follow these first aid procedures:[\[1\]](#)

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek prompt medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. Consult a physician.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. Seek immediate medical attention.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately.

## Logical Workflow for Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **NCT-501**.



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Caption: Workflow for the safe handling and disposal of **NCT-501**.

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## References

- 1. NCT-501|1802088-50-1|MSDS [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
- 3. NCT 501 hydrochloride | Aldehyde Dehydrogenases | Tocris Bioscience [tocris.com]
- 4. selleckchem.com [selleckchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
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